

preliminary in-vitro studies of HTHQ efficacy

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2,2,4-Trimethyl-1,2,3,4-tetrahydroquinolin-6-ol

CAS No.: 61855-46-7

Cat. No.: B1275004

[Get Quote](#)

An In-Depth Technical Guide to Preliminary In-Vitro Efficacy Studies of Hydroxytyrosol (HTHQ)

Authored for Researchers, Scientists, and Drug Development Professionals

Abstract

Hydroxytyrosol (HTHQ), a phenylethanoid found in olives, is a potent antioxidant with significant therapeutic potential.^{[1][2]} Its efficacy stems from its ability to scavenge free radicals, modulate key signaling pathways involved in inflammation, and influence cell fate processes like apoptosis.^{[1][3][4]} This guide provides a comprehensive framework for conducting preliminary in-vitro studies to evaluate the efficacy of HTHQ. It is designed for researchers and drug development professionals, offering not just protocols, but the scientific rationale behind experimental choices. We will delve into the core assays for assessing cytotoxicity, antioxidant activity, and anti-inflammatory effects, grounded in established scientific principles and supported by authoritative references.

Introduction: The Scientific Rationale for Investigating Hydroxytyrosol

Hydroxytyrosol (3,4-dihydroxyphenylethanol) is a primary phenolic compound in olive oil, recognized for its strong antioxidant and anti-inflammatory properties.^{[1][2][3]} These characteristics make it a compelling candidate for therapeutic applications in a range of chronic diseases, including cardiovascular disorders, neurodegenerative conditions, and cancer.^{[1][2][3][5]} The initial exploration of any new compound's therapeutic potential begins with rigorous in-vitro studies. These preliminary assays are critical for establishing a foundational understanding of the compound's bioactivity, effective concentration range, and mechanisms of action at the cellular level. This guide outlines a logical, multi-faceted approach to characterizing the in-vitro efficacy of HTHQ.

Part I: Foundational Assessment - Cytotoxicity and Cell Viability

Expertise & Experience: Before investigating the therapeutic efficacy of HTHQ, it is imperative to determine its effect on cell viability. This foundational step identifies the concentration range that is non-toxic to cells, ensuring that subsequent observations of efficacy are not merely artifacts of cytotoxicity. The two most common methods for this are the MTT and LDH assays, which measure metabolic activity and membrane integrity, respectively.^{[6][7][8]}

MTT Assay for Metabolic Activity

The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a colorimetric method that assesses a cell's metabolic activity, which serves as an indicator of cell viability.^{[6][9]} Viable cells possess mitochondrial dehydrogenases that cleave the tetrazolium ring of MTT, resulting in the formation of insoluble purple formazan crystals.^{[7][9]} The amount of formazan produced is directly proportional to the number of living cells.

Experimental Protocol: MTT Assay^{[6][9]}

- **Cell Seeding:** Plate cells in a 96-well plate at a density of 5,000-10,000 cells/well and incubate for 24 hours to allow for adherence.
- **Compound Treatment:** Prepare serial dilutions of HTHQ in complete culture medium. Replace the existing medium with the HTHQ-containing medium at various concentrations (e.g., 1, 10, 50, 100, 200 μ M).^{[10][11]} Include a vehicle control (medium with the same solvent concentration used for HTHQ).

- Incubation: Incubate the cells with HTHQ for the desired time period (e.g., 24, 48, or 72 hours).
- MTT Addition: Add 10-20 μ L of MTT solution (5 mg/mL in PBS) to each well and incubate for 4 hours at 37°C.
- Formazan Solubilization: Carefully aspirate the medium and add 100-150 μ L of a solubilization solution (e.g., DMSO) to each well.[\[6\]](#)
- Data Acquisition: Gently shake the plate for 15 minutes to dissolve the formazan crystals and measure the absorbance at 570 nm using a microplate reader.[\[6\]](#)[\[9\]](#)
- Analysis: Calculate cell viability as a percentage of the vehicle-treated control.

LDH Assay for Membrane Integrity

The Lactate Dehydrogenase (LDH) assay is a cytotoxicity assay that measures the activity of LDH released from cells with damaged plasma membranes.[\[8\]](#)[\[12\]](#) LDH is a stable cytosolic enzyme that is released into the culture medium upon cell lysis.[\[12\]](#) This assay is an excellent complement to the MTT assay, as it directly quantifies cell death.

Experimental Protocol: LDH Assay[\[7\]](#)[\[8\]](#)

- Cell Seeding and Treatment: Follow the same procedure as for the MTT assay (Steps 1-3). It is recommended to use serum-free medium during treatment as serum can contain LDH, leading to high background.[\[7\]](#)
- Controls: Include the following controls:
 - Vehicle Control: Spontaneous LDH release.
 - Maximum LDH Release Control: Cells treated with a lysis buffer to determine 100% cytotoxicity.
- Supernatant Collection: After incubation, centrifuge the plate and carefully transfer the supernatant to a new 96-well plate.

- **LDH Reaction:** Add the LDH reaction mixture (as provided by a commercial kit) to each well and incubate in the dark at room temperature for 15-30 minutes.
- **Data Acquisition:** Measure the absorbance at the wavelength specified by the kit manufacturer (typically 490 nm).
- **Analysis:** Calculate cytotoxicity as a percentage relative to the maximum LDH release control after subtracting background values.

Data Presentation: Cytotoxicity Profile of HTHQ

The results from these assays should be summarized to define the sub-toxic concentration range for subsequent experiments.

Assay	Endpoint Measured	Typical HTHQ Concentration Range	Expected Outcome
MTT	Mitochondrial metabolic activity	1-200 μ M	Decreased absorbance at high concentrations indicates reduced viability. [10] [11]
LDH	Plasma membrane integrity	1-200 μ M	Increased absorbance at high concentrations indicates cytotoxicity. [1]

Part II: Core Efficacy - Investigating Antioxidant Activity

Expertise & Experience: A primary mechanism attributed to HTHQ's therapeutic potential is its potent antioxidant activity.[\[1\]](#)[\[13\]](#) This is largely due to its o-dihydroxyphenyl structure, which allows it to effectively scavenge free radicals and chelate metal ions.[\[1\]](#) In-vitro assessment of this activity typically involves measuring the compound's ability to reduce intracellular levels of Reactive Oxygen Species (ROS).

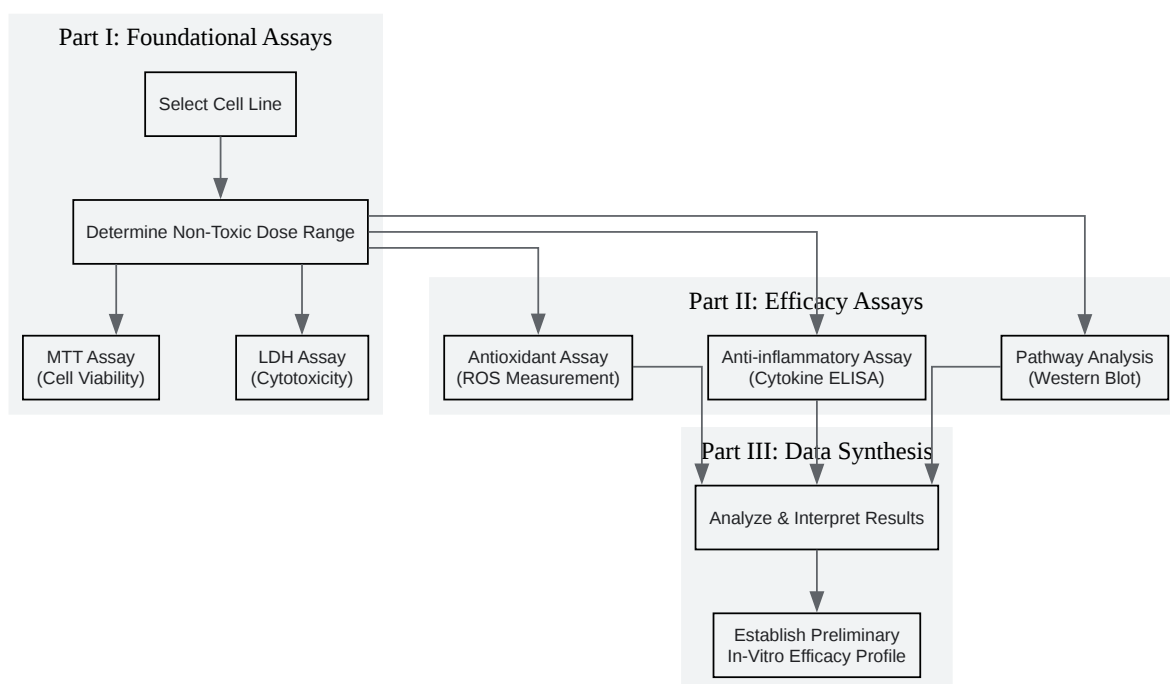
Intracellular ROS Measurement

ROS are highly reactive molecules, such as hydrogen peroxide and superoxide, that can cause cellular damage when in excess.[\[14\]](#)[\[15\]](#) Probes like 2',7'-dichlorodihydrofluorescein diacetate (H2DCFDA) are commonly used to measure intracellular ROS.[\[16\]](#) H2DCFDA is a cell-permeable compound that becomes fluorescent upon oxidation by ROS within the cell.

Experimental Protocol: ROS Detection using H2DCFDA[\[16\]](#)[\[17\]](#)

- **Cell Seeding and Treatment:** Seed cells in a black, clear-bottom 96-well plate. Treat cells with HTHQ at non-toxic concentrations for a specified pre-incubation time (e.g., 1-2 hours).
- **Induction of Oxidative Stress:** Introduce an oxidative stressor, such as hydrogen peroxide (H₂O₂) or lipopolysaccharide (LPS), to the cells.[\[18\]](#)[\[19\]](#)
- **Probe Loading:** Wash the cells with PBS and then incubate them with H2DCFDA (typically 10-25 µM) in serum-free medium for 30-60 minutes at 37°C, protected from light.
- **Data Acquisition:** Wash the cells again to remove excess probe. Measure the fluorescence intensity using a microplate reader with appropriate excitation and emission wavelengths (e.g., ~485 nm excitation, ~535 nm emission).
- **Analysis:** Compare the fluorescence levels in HTHQ-treated cells to those treated with the oxidative stressor alone. A reduction in fluorescence indicates ROS scavenging.[\[18\]](#)

Visualization: General Workflow for In-Vitro HTHQ Efficacy Testing



[Click to download full resolution via product page](#)

Caption: Workflow for HTHQ in-vitro efficacy studies.

Part III: Mechanistic Insight - Elucidating Anti-inflammatory Effects

Expertise & Experience: Chronic inflammation is a key driver of many diseases. HTHQ has demonstrated significant anti-inflammatory properties, primarily by inhibiting the production of pro-inflammatory cytokines and modulating key inflammatory signaling pathways like NF- κ B and MAPK.^{[1][4][20]}

Quantification of Pro-inflammatory Cytokines by ELISA

Enzyme-Linked Immunosorbent Assay (ELISA) is a highly sensitive and specific method for quantifying protein levels, such as cytokines, in cell culture supernatants.[21][22][23] A sandwich ELISA is typically used to measure the concentration of pro-inflammatory cytokines like Tumor Necrosis Factor-alpha (TNF- α), Interleukin-6 (IL-6), and Interleukin-1 beta (IL-1 β).[4][24]

Experimental Protocol: Cytokine Sandwich ELISA[21][23][25]

- **Cell Culture and Stimulation:** Seed cells and pre-treat with non-toxic concentrations of HTHQ. Stimulate inflammation using an agent like LPS.[24][26]
- **Supernatant Collection:** After the desired incubation period (e.g., 24 hours), collect the cell culture supernatant.
- **ELISA Plate Coating:** Coat a 96-well ELISA plate with a capture antibody specific for the cytokine of interest (e.g., anti-TNF- α) and incubate overnight.
- **Blocking:** Wash the plate and block non-specific binding sites with a blocking buffer (e.g., 1% BSA in PBS).
- **Sample Incubation:** Add the collected supernatants and a series of known cytokine standards to the wells and incubate.
- **Detection:** Wash the plate and add a biotinylated detection antibody, followed by an enzyme-conjugated streptavidin (e.g., HRP-streptavidin).
- **Substrate Addition:** Add a chromogenic substrate (e.g., TMB). The enzyme will catalyze a color change.
- **Data Acquisition:** Stop the reaction with a stop solution and measure the absorbance at the appropriate wavelength (e.g., 450 nm).
- **Analysis:** Generate a standard curve from the cytokine standards and use it to determine the concentration of the cytokine in each sample.[21][23]

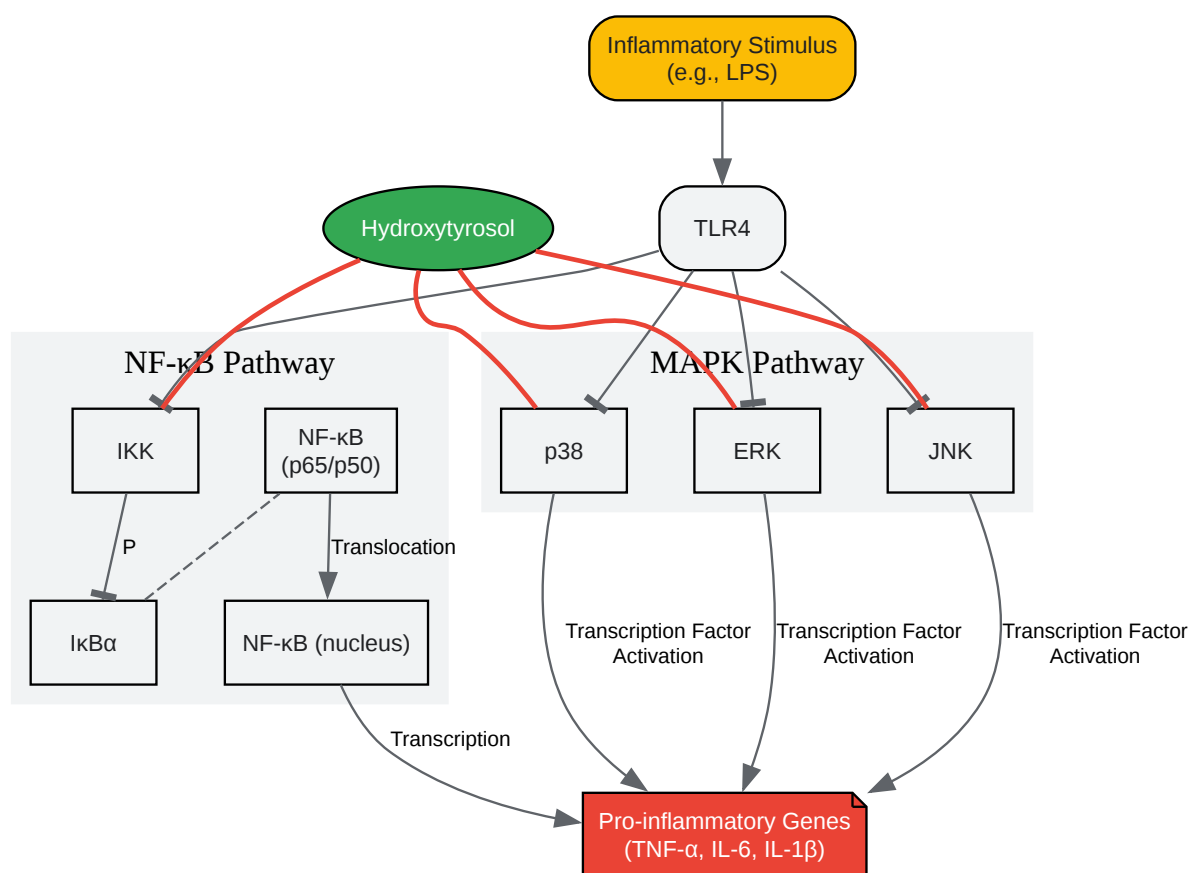
Analysis of Signaling Pathways by Western Blot

To understand the molecular mechanisms behind HTHQ's anti-inflammatory effects, it is crucial to investigate its impact on key signaling pathways. The NF- κ B and MAPK pathways are central regulators of inflammation.[3][26][27] Western Blotting allows for the detection and semi-quantification of specific proteins, including the phosphorylated (activated) forms of key signaling molecules like NF- κ B p65, p38, and ERK.[28]

Experimental Protocol: Western Blot Analysis[28][29][30]

- **Cell Lysis:** After treatment with HTHQ and an inflammatory stimulus, wash cells with ice-cold PBS and lyse them using a suitable lysis buffer (e.g., RIPA buffer) containing protease and phosphatase inhibitors.
- **Protein Quantification:** Determine the protein concentration of each lysate using a protein assay (e.g., BCA assay).
- **SDS-PAGE:** Denature equal amounts of protein from each sample by boiling in Laemmli buffer and separate them by size using SDS-polyacrylamide gel electrophoresis.
- **Protein Transfer:** Transfer the separated proteins from the gel to a membrane (e.g., PVDF or nitrocellulose).[29]
- **Blocking:** Block the membrane with a blocking buffer (e.g., 5% non-fat milk or BSA in TBST) to prevent non-specific antibody binding.
- **Primary Antibody Incubation:** Incubate the membrane with a primary antibody specific to the target protein (e.g., phospho-NF- κ B p65, total NF- κ B p65) overnight at 4°C.
- **Secondary Antibody Incubation:** Wash the membrane and incubate with an HRP-conjugated secondary antibody that recognizes the primary antibody.
- **Detection:** Apply an enhanced chemiluminescence (ECL) substrate and visualize the protein bands using an imaging system.[29]
- **Analysis:** Quantify band intensities using image analysis software. Normalize the levels of phosphorylated proteins to their total protein counterparts to determine the effect of HTHQ on their activation.

Visualization: Key Anti-inflammatory Signaling Pathways Modulated by HTHQ



[Click to download full resolution via product page](#)

Caption: HTHQ inhibits key inflammatory signaling pathways.

Conclusion

This guide outlines a structured, evidence-based approach for the preliminary in-vitro evaluation of Hydroxytyrosol. By systematically assessing cytotoxicity, antioxidant potential, and anti-inflammatory mechanisms, researchers can build a robust data package that elucidates the compound's efficacy at a cellular level. The integration of multiple, complementary assays provides a comprehensive understanding of HTHQ's bioactivity and establishes a strong foundation for subsequent pre-clinical and clinical development.

References

- Cell Biolabs, Inc. Reactive Oxygen Species (ROS) Assays. Available from: [\[Link\]](#).
- Ahmad, I., et al. (2021). Anticancer perspectives of hydroxytyrosol against different cancer cells lines. ResearchGate. Available from: [\[Link\]](#).
- Batarfi, W. A., et al. (2024). Hydroxytyrosol: A Promising Therapeutic Agent for Mitigating Inflammation and Apoptosis. Preprints.org. Available from: [\[Link\]](#).
- Rahman, M. A., et al. (2020). Molecular Action of Hydroxytyrosol in Wound Healing: An In Vitro Evidence-Based Review. Molecules. Available from: [\[Link\]](#).
- Li, D., et al. (2024). Hydroxytyrosol Inhibits BPS-Induced NF- κ B Signaling Pathway Activation, Mitigates Oxidative Stress, and Reduces Neuronal Apoptosis. Journal of Biochemical and Molecular Toxicology. Available from: [\[Link\]](#).
- Nazarewicz, R. R., et al. (2020). Measurement of Oxidative Stress Markers In Vitro Using Commercially Available Kits. Methods in Molecular Biology. Available from: [\[Link\]](#).
- Labtoo. Oxidative stress & ROS detection - In vitro assays. Available from: [\[Link\]](#).
- Zarepour, M., et al. (2020). Effects of Hydroxytyrosol on Expression of Apoptotic Genes and Activity of Antioxidant Enzymes in LS180 Cells. Journal of Gastrointestinal Cancer. Available from: [\[Link\]](#).
- Fabiani, R., et al. (2011). In vitro chemo-preventive activities of hydroxytyrosol: the main phenolic compound present in extra-virgin olive oil. Food & Function. Available from: [\[Link\]](#).
- Bartella, L., et al. (2019). Antiproliferative, Antioxidant and Anti-inflammatory Effects of Hydroxytyrosol on Human Hepatoma HepG2 and Hep3B Cell Lines. Anticancer Research. Available from: [\[Link\]](#).
- Yuan, G., et al. (2014). Hydroxytyrosol inhibits cholangiocarcinoma tumor growth: an in vivo and in vitro study. Oncology Reports. Available from: [\[Link\]](#).
- Al-Jawad, M., et al. (2023). Hydroxytyrosol and Arginine as Antioxidant, Anti-Inflammatory and Immunostimulant Dietary Supplements for COVID-19 and Long COVID. Nutrients.

Available from: [\[Link\]](#).

- Romero, C., et al. (2020). Anti-Inflammatory and Antioxidant Activity of Hydroxytyrosol and 3,4-Dihydroxyphenylglycol Purified from Table Olive Effluents. Antioxidants. Available from: [\[Link\]](#).
- Singh, S. K. (2018). Cell Culture and estimation of cytokines by ELISA. Protocols.io. Available from: [\[Link\]](#).
- Leri, M., et al. (2023). Hydroxytyrosol Interference with Inflammaging via Modulation of Inflammation and Autophagy. International Journal of Molecular Sciences. Available from: [\[Link\]](#).
- Granados-Principal, S., et al. (2010). Hydroxytyrosol, Tyrosol and Derivatives and Their Potential Effects on Human Health. Molecules. Available from: [\[Link\]](#).
- Scoditti, E., et al. (2022). Effects of Oleuropein and Hydroxytyrosol on Inflammatory Mediators: Consequences on Inflammaging. International Journal of Molecular Sciences. Available from: [\[Link\]](#).
- BMG LABTECH. (2019). Reactive Oxygen Species (ROS) Detection. Available from: [\[Link\]](#).
- Biomatik. (2024). The Ultimate Guide To Using Elisa Kits For Cytokine Detection. Available from: [\[Link\]](#).
- Fernandez-Mar, M. I., et al. (2012). Hydroxytyrosol and Potential Uses in Cardiovascular Diseases, Cancer, and AIDS. Frontiers in Nutrition. Available from: [\[Link\]](#).
- Leng, S. X., et al. (2008). Detection and Quantification of Cytokines and Other Biomarkers. Methods in Molecular Biology. Available from: [\[Link\]](#).
- Biocompare. (2024). Cytokine Detection Methods. Available from: [\[Link\]](#).
- Li, D., et al. (2024). Hydroxytyrosol Inhibits BPS-Induced NF- κ B Signaling Pathway Activation, Mitigates Oxidative Stress, and Reduces Neuronal Apoptosis. ResearchGate. Available from: [\[Link\]](#).
- Biocompare. ROS Assay Kits. Available from: [\[Link\]](#).

- Batarfi, W. A., et al. (2024). Hydroxytyrosol: A Promising Therapeutic Agent for Mitigating Inflammation and Apoptosis. MDPI. Available from: [\[Link\]](#).
- Batarfi, W. A., et al. (2024). Hydroxytyrosol: A Promising Therapeutic Agent for Mitigating Inflammation and Apoptosis. ResearchGate. Available from: [\[Link\]](#).
- Samsam, M., et al. (2021). Effects of Hydroxytyrosol in Endothelial Functioning: A Comprehensive Review. Molecules. Available from: [\[Link\]](#).
- Sun, Y., et al. (2021). Hydroxytyrosol isolation, comparison of synthetic routes and potential biological activities. Journal of the Science of Food and Agriculture. Available from: [\[Link\]](#).
- Catalán, Ú., et al. (2021). Hydroxytyrosol Ameliorates Endothelial Function under Inflammatory Conditions by Preventing Mitochondrial Dysfunction. Antioxidants. Available from: [\[Link\]](#).
- St-Onge, M. P., et al. (2018). Antidiabetic Effects of Hydroxytyrosol: In Vitro and In Vivo Evidence. International Journal of Molecular Sciences. Available from: [\[Link\]](#).
- ResearchGate. Hydroxytyrosol and derivatives in olive and olive oil. Adapted from Boskou (10). Available from: [\[Link\]](#).
- BosterBio. Western Blot Protocol: Step-by-Step Guide. Available from: [\[Link\]](#).
- Promega Corporation. (2019). Cytotoxicity Assays: In Vitro Methods to Measure Dead Cells. Promega. Available from: [\[Link\]](#).
- Zhang, X., et al. (2020). Hydroxytyrosol Inhibits LPS-Induced Neuroinflammatory Responses via Suppression of TLR-4-Mediated NF- κ B P65 Activation and ERK Signaling Pathway. Neuroscience. Available from: [\[Link\]](#).
- Wang, Y., et al. (2024). Hydroxytyrosol exerts an anti-inflammatory effect by suppressing Toll-like receptor 2 and TLR 2 downstream pathways in Staphylococcus aureus-induced mastitis in mice. ResearchGate. Available from: [\[Link\]](#).
- Bio-Rad. General Protocol for Western Blotting. Available from: [\[Link\]](#).

- Wolterbeek, A., et al. (2011). A Simple Protocol for Using a LDH-Based Cytotoxicity Assay to Assess the Effects of Death and Growth Inhibition at the Same Time. PLoS ONE. Available from: [\[Link\]](#).
- Kumar, A., et al. (2024). Hydroxytyrosol: Bioavailability, toxicity, and clinical applications. ResearchGate. Available from: [\[Link\]](#).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Hydroxytyrosol: A Promising Therapeutic Agent for Mitigating Inflammation and Apoptosis - PMC [\[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)
- 2. Hydroxytyrosol and Potential Uses in Cardiovascular Diseases, Cancer, and AIDS - PMC [\[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)
- 3. Hydroxytyrosol, Tyrosol and Derivatives and Their Potential Effects on Human Health - PMC [\[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)
- 4. mdpi.com [\[mdpi.com\]](https://mdpi.com/)
- 5. mdpi.com [\[mdpi.com\]](https://mdpi.com/)
- 6. pdf.benchchem.com [\[pdf.benchchem.com\]](https://pdf.benchchem.com/)
- 7. pdf.benchchem.com [\[pdf.benchchem.com\]](https://pdf.benchchem.com/)
- 8. Cytotoxicity Assays: In Vitro Methods to Measure Dead Cells - Assay Guidance Manual - NCBI Bookshelf [\[ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)
- 9. MTT assay protocol | Abcam [\[abcam.com\]](https://abcam.com/)
- 10. Antiproliferative, Antioxidant and Anti-inflammatory Effects of Hydroxytyrosol on Human Hepatoma HepG2 and Hep3B Cell Lines | Anticancer Research [\[ar.iiarjournals.org\]](https://ar.iiarjournals.org/)
- 11. Hydroxytyrosol inhibits cholangiocarcinoma tumor growth: an in vivo and in vitro study - PubMed [\[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)
- 12. A Simple Protocol for Using a LDH-Based Cytotoxicity Assay to Assess the Effects of Death and Growth Inhibition at the Same Time - PMC [\[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)

- [13. researchgate.net \[researchgate.net\]](#)
- [14. Reactive Oxygen Species \(ROS\) Assays | Cell Biolabs \[cellbiolabs.com\]](#)
- [15. Measurement of Oxidative Stress Markers In Vitro Using Commercially Available Kits - Measuring Oxidants and Oxidative Stress in Biological Systems - NCBI Bookshelf \[ncbi.nlm.nih.gov\]](#)
- [16. bmglabtech.com \[bmglabtech.com\]](#)
- [17. biocompare.com \[biocompare.com\]](#)
- [18. Hydroxytyrosol Inhibits BPS-Induced NF-κB Signaling Pathway Activation, Mitigates Oxidative Stress, and Reduces Neuronal Apoptosis - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [19. In vitro chemo-preventive activities of hydroxytyrosol: the main phenolic compound present in extra-virgin olive oil - Food & Function \(RSC Publishing\) \[pubs.rsc.org\]](#)
- [20. researchgate.net \[researchgate.net\]](#)
- [21. biomatik.com \[biomatik.com\]](#)
- [22. Detection and Quantification of Cytokines and Other Biomarkers - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [23. Cytokine Elisa \[bdbiosciences.com\]](#)
- [24. mdpi.com \[mdpi.com\]](#)
- [25. Cell Culture and estimation of cytokines by ELISA \[protocols.io\]](#)
- [26. Hydroxytyrosol Interference with Inflammaging via Modulation of Inflammation and Autophagy - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [27. Hydroxytyrosol and Arginine as Antioxidant, Anti-Inflammatory and Immunostimulant Dietary Supplements for COVID-19 and Long COVID - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [28. Western Blot Procedure | Cell Signaling Technology \[cellsignal.com\]](#)
- [29. bosterbio.com \[bosterbio.com\]](#)
- [30. bio-rad.com \[bio-rad.com\]](#)
- [To cite this document: BenchChem. \[preliminary in-vitro studies of HTHQ efficacy\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b1275004/docs#preliminary-in-vitro-studies-of-hthq-efficacy\]](#)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)